

Spectroscopic Characterization of 4-Chloro-2-methylpyrimidin-5-amine: A Technical Guide

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Compound of Interest

Compound Name: 4-Chloro-2-methylpyrimidin-5-amine

CAS No.: 20090-59-9

Cat. No.: B1439264

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Introduction

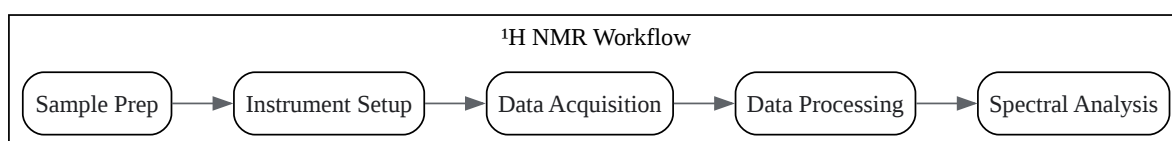
4-Chloro-2-methylpyrimidin-5-amine is a substituted pyrimidine derivative of significant interest in medicinal chemistry and materials science. As with any novel compound, unequivocal structural confirmation is paramount. This technical guide provides an in-depth analysis of the expected spectroscopic data for this molecule, including Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS). The principles outlined herein serve as a predictive framework for researchers and a practical guide for the acquisition and interpretation of experimental data. While direct experimental spectra for this specific molecule are not widely published, this guide leverages data from structurally analogous compounds and established spectroscopic principles to provide a robust predictive analysis.

The structural elucidation of **4-Chloro-2-methylpyrimidin-5-amine** relies on the synergistic application of multiple spectroscopic techniques. Each method provides a unique piece of the structural puzzle, and their combined interpretation leads to a confident assignment. This guide

will delve into the theoretical underpinnings of each technique, predict the spectral features of the target molecule, and provide standardized protocols for experimental data acquisition.

Molecular Structure and Predicted Spectroscopic Features

The chemical structure of **4-Chloro-2-methylpyrimidin-5-amine** is presented below. This structure forms the basis for all subsequent spectroscopic predictions.



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Caption: Workflow for ^1H NMR Spectroscopy.

^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

Theoretical Basis: ^{13}C NMR spectroscopy provides information about the carbon skeleton of a molecule. The chemical shift of a carbon atom is influenced by its hybridization and the electronegativity of the atoms attached to it.

Predicted ^{13}C NMR Spectrum:

Carbon	Predicted Chemical Shift (δ , ppm)	Rationale
C2	160 - 165	The carbon atom in the pyrimidine ring bonded to two nitrogen atoms and the methyl group is expected to be significantly deshielded.
C4	155 - 160	The carbon atom bonded to the electronegative chlorine atom and two nitrogen atoms will be highly deshielded.
C6	150 - 155	The carbon atom adjacent to a nitrogen atom and bearing a proton is expected in this region.
C5	130 - 135	The carbon atom bonded to the amine group is expected to be less deshielded than the other ring carbons.
CH ₃	20 - 25	The methyl carbon attached to the pyrimidine ring will appear in the typical alkyl region, slightly downfield due to the adjacent nitrogen.

Experimental Protocol for ¹³C NMR Data Acquisition:

- Sample Preparation: Prepare a more concentrated sample than for ¹H NMR (20-50 mg in 0.5-0.7 mL of deuterated solvent) due to the lower natural abundance of ¹³C.
- Instrument Setup:
 - Use a broadband probe tuned to the ¹³C frequency.

- Employ proton decoupling to simplify the spectrum and enhance the signal-to-noise ratio.
- Set the spectral width to cover the expected range of carbon chemical shifts (e.g., 0-200 ppm).
- Data Acquisition: Acquire a larger number of scans compared to ^1H NMR (typically several hundred to thousands) to obtain a good quality spectrum.
- Data Processing:
 - Apply a Fourier transform, phase the spectrum, and reference it to the solvent peaks.

Infrared (IR) Spectroscopy

Theoretical Basis: IR spectroscopy measures the vibrations of bonds within a molecule.

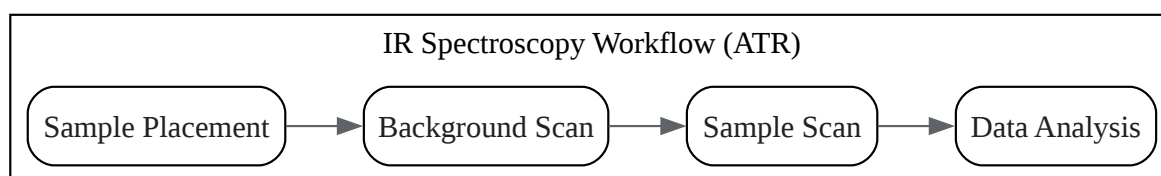
Specific functional groups absorb infrared radiation at characteristic frequencies, providing a "fingerprint" of the molecule.

Predicted IR Absorption Bands:

Functional Group	Predicted Wavenumber (cm ⁻¹)	Intensity	Rationale
N-H Stretch	3300 - 3500	Medium	Primary amines typically show two bands in this region corresponding to symmetric and asymmetric stretching vibrations. [1]
C-H Stretch (Aromatic)	3000 - 3100	Weak	Stretching vibrations of the C-H bond on the pyrimidine ring.
C-H Stretch (Aliphatic)	2850 - 3000	Weak	Stretching vibrations of the C-H bonds in the methyl group.
N-H Bend	1580 - 1650	Medium	Bending vibration of the primary amine group. [1]
C=N Stretch	1500 - 1600	Medium-Strong	Stretching vibrations of the carbon-nitrogen double bonds within the pyrimidine ring.
C-N Stretch	1250 - 1335	Medium-Strong	Stretching vibration of the bond between the pyrimidine ring and the amine group. [1]
C-Cl Stretch	600 - 800	Strong	Stretching vibration of the carbon-chlorine bond.

Experimental Protocol for IR Data Acquisition (ATR):

- Sample Preparation: Place a small amount of the solid sample directly onto the diamond crystal of the Attenuated Total Reflectance (ATR) accessory.
- Instrument Setup:
 - Ensure the ATR crystal is clean by taking a background spectrum of the empty accessory.
 - Set the spectral range to 4000-400 cm^{-1} .
- Data Acquisition: Apply pressure to the sample using the ATR anvil and collect the spectrum. Typically, 16-32 scans are co-added.
- Data Processing: The software will automatically perform a background subtraction.



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Caption: Workflow for IR Spectroscopy using an ATR accessory.

Mass Spectrometry (MS)

Theoretical Basis: Mass spectrometry provides information about the mass-to-charge ratio (m/z) of a molecule and its fragments. For **4-Chloro-2-methylpyrimidin-5-amine**, the presence of chlorine and multiple nitrogen atoms will lead to characteristic isotopic patterns and fragmentation pathways.

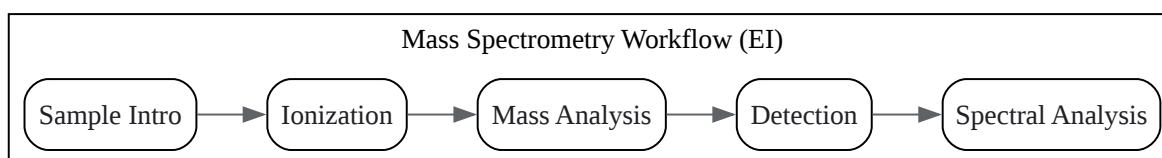
Predicted Mass Spectrum:

- Molecular Ion (M^+): The molecular formula is $\text{C}_5\text{H}_6\text{ClN}_3$. The nominal mass is 143 g/mol. Due to the presence of chlorine, the molecular ion peak will appear as a cluster of two peaks:

- M^+ : at m/z 143 (corresponding to the ^{35}Cl isotope).
- $[M+2]^+$: at m/z 145 (corresponding to the ^{37}Cl isotope) with an intensity of approximately one-third of the M^+ peak, reflecting the natural abundance of the chlorine isotopes.
- Nitrogen Rule: The molecule contains an odd number of nitrogen atoms (3), therefore, the molecular ion will have an odd nominal mass, which is consistent with 143. [2]* Key Fragmentation Pathways:
 - Loss of Cl: A significant fragment at m/z 108 corresponding to the loss of a chlorine radical.
 - Loss of HCN: Fragmentation of the pyrimidine ring can lead to the loss of HCN (27 Da).
 - Loss of CH_3 : A peak corresponding to the loss of a methyl radical (15 Da) from the molecular ion.

Experimental Protocol for Mass Spectrometry (EI):

- Sample Introduction: Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe for solids or after separation by gas chromatography (GC-MS).
- Ionization: Use Electron Impact (EI) ionization, where high-energy electrons bombard the sample to create a molecular ion and fragment ions. A standard electron energy of 70 eV is typically used.
- Mass Analysis: The ions are separated based on their m/z ratio by a mass analyzer (e.g., quadrupole, time-of-flight).
- Detection: The separated ions are detected, and a mass spectrum is generated.



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Caption: Workflow for Mass Spectrometry (Electron Impact).

Conclusion

The comprehensive spectroscopic analysis outlined in this guide provides a robust framework for the structural confirmation of **4-Chloro-2-methylpyrimidin-5-amine**. The predicted NMR, IR, and MS data, derived from fundamental principles and comparison with analogous structures, offer a detailed roadmap for researchers. Adherence to the provided experimental protocols will ensure the acquisition of high-quality data, enabling confident structural elucidation and paving the way for further investigation into the chemical and biological properties of this important molecule.

References

- University of California, Los Angeles. (n.d.). IR Spectroscopy Tutorial: Amines.
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